

Application Notes and Protocols for Live-Cell Imaging with Solvent Yellow 56

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Compound of Interest

Compound Name: Solvent Yellow 56

Cat. No.: B1223160

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following application notes and protocols are proposed based on the known physicochemical properties of **Solvent Yellow 56**. To date, there is a lack of established and validated protocols for the use of **Solvent Yellow 56** in live-cell imaging. The methodologies provided herein are intended as a guide for researchers to explore its potential as a live-cell imaging agent and will require experimental validation.

Introduction

Solvent Yellow 56, also known as C.I. 11021, is a lipophilic azo dye characterized by its vibrant yellow color.^{[1][2]} Traditionally, it has been utilized for coloring non-aqueous materials such as oils, fats, waxes, and plastics.^{[2][3]} Its solubility in organic solvents and lipids suggests its potential as a fluorescent probe for visualizing lipid-rich structures within living cells, such as lipid droplets. These organelles are crucial in cellular energy homeostasis, lipid metabolism, and have been implicated in various disease states, including metabolic disorders and cancer. The development of novel, cost-effective probes for lipid droplet dynamics is therefore of significant interest in biomedical research and drug development.

This document provides a summary of the known properties of **Solvent Yellow 56** and outlines a hypothetical framework for its application in live-cell imaging, including protocols for determining its spectral characteristics, assessing its cytotoxicity, and performing live-cell staining and imaging.

Physicochemical and Fluorescent Properties

A summary of the known properties of **Solvent Yellow 56** is presented below. It is important to note that key fluorescence parameters such as excitation and emission maxima, quantum yield, and photostability in aqueous and cellular environments are not well-documented and must be determined experimentally.

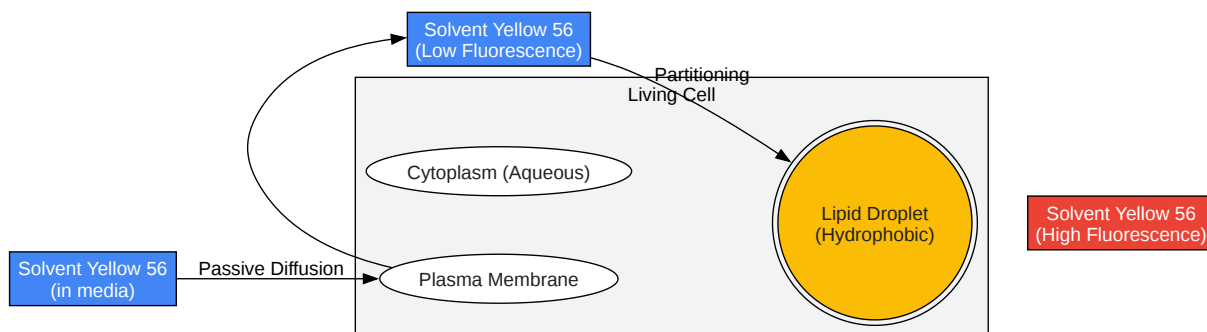
Property	Value	Reference
Chemical Name	N,N-diethyl-p-(phenylazo)aniline	[2]
CAS Number	2481-94-9	
Molecular Formula	C ₁₆ H ₁₉ N ₃	
Molecular Weight	253.34 g/mol	
Appearance	Reddish-yellow powder	
Solubility	Insoluble in water; Soluble in organic solvents, oils, fats, and waxes.	
Chemical Class	Azo dye	

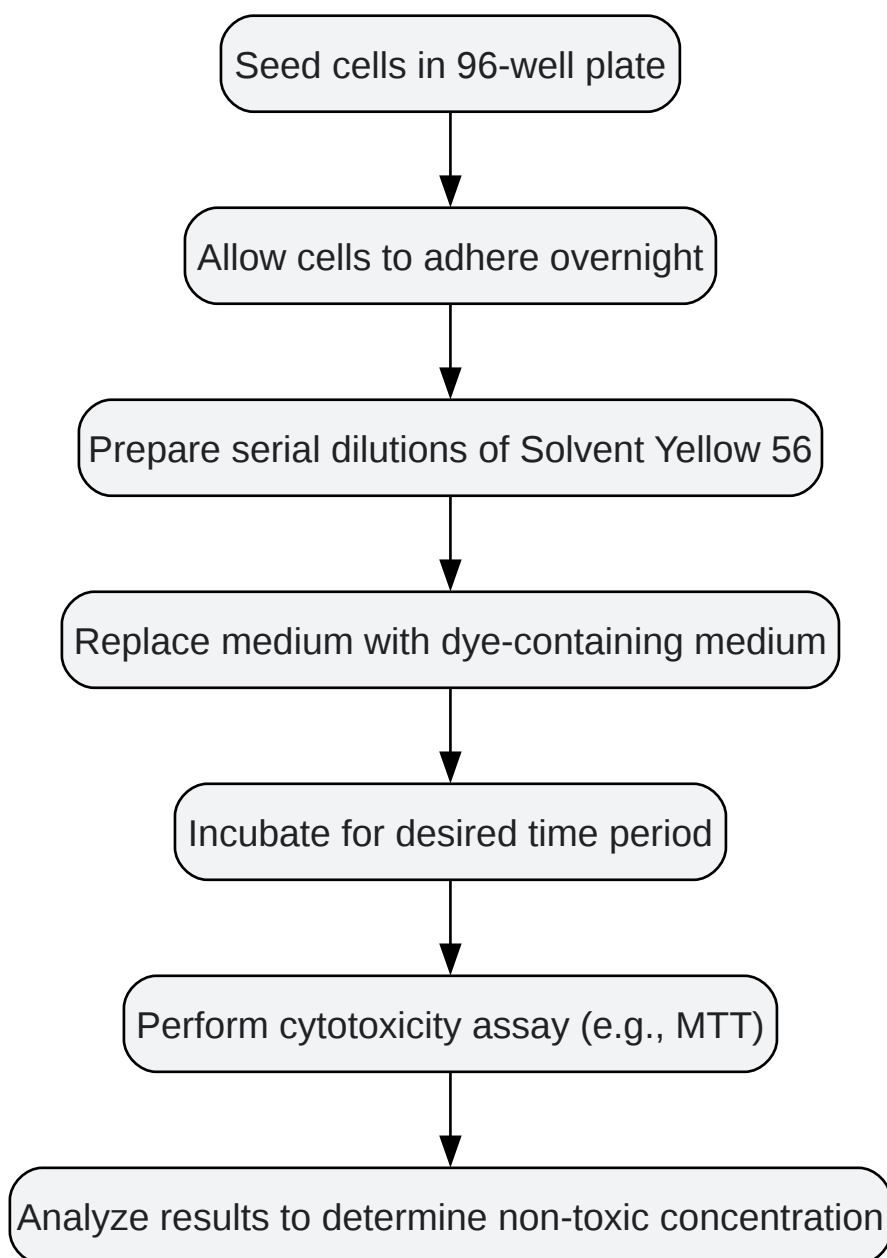
Proposed Application: Imaging of Cellular Lipid Droplets

Given its high lipophilicity, **Solvent Yellow 56** is hypothesized to preferentially accumulate in neutral lipid-rich organelles, primarily lipid droplets. This would make it a potential candidate for a "turn-on" fluorescent probe, where its fluorescence intensity increases significantly in the non-polar environment of the lipid droplet core compared to the aqueous cytoplasm. This solvatochromic behavior is a desirable characteristic for live-cell imaging probes as it can reduce background fluorescence and enhance signal-to-noise ratio.

Proposed Mechanism of Action and Visualization

The proposed mechanism involves the passive diffusion of the lipophilic **Solvent Yellow 56** across the plasma and organellar membranes of living cells. Upon entering the hydrophobic interior of lipid droplets, the dye's fluorescence, which may be quenched in aqueous environments, is expected to be enhanced. This would allow for the specific visualization of lipid droplets using fluorescence microscopy.





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References

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- 2. Solvent Yellow 56 - Wikipedia [en.wikipedia.org]
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